

Technical Guide: N-(3,5-dichlorophenyl)-2-iodobenzamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-(3,5-dichlorophenyl)-2-iodobenzamide

Cat. No.: B11181213

[Get Quote](#)

A Privileged Scaffold for Diversity-Oriented Synthesis and Medicinal Chemistry[1][2]

Executive Summary

N-(3,5-dichlorophenyl)-2-iodobenzamide acts as a high-value "linchpin" intermediate in modern drug discovery.[1] While benzamides are ubiquitous in medicinal chemistry, this specific congener combines two critical design elements: the 3,5-dichlorophenyl moiety (a validated bioisostere for metabolic stability and lipophilic pocket occupancy) and the 2-iodo handle (a reactive site for transition-metal-catalyzed diversification).[1]

This guide provides a rigorous technical analysis of this molecule, moving beyond basic characterization to focus on its utility as a precursor for phenanthridinones, biaryl scaffolds, and focused library generation.

Part 1: Physicochemical & Structural Profile[1][3]

The molecule is defined by the amide linkage connecting an electron-deficient aniline ring to a sterically congested, halogenated benzoyl ring.

Table 1: Core Chemical Data

Property	Value / Descriptor	Notes
IUPAC Name	N-(3,5-dichlorophenyl)-2-iodobenzamide	
SMILES	<chem>Ic1ccccc1C(=O)Nc2cc(Cl)cc(Cl)c2</chem>	Canonical representation
Molecular Formula	C ₁₃ H ₈ Cl ₂ INO	
Molecular Weight	391.01 g/mol	Heavy atom count favors halogen bonding
Calc. [1] [2] [3] [4] [5] LogP	~4.8 - 5.2	Highly lipophilic; poor aqueous solubility
H-Bond Donors	1 (Amide NH)	Critical for receptor binding
H-Bond Acceptors	1 (Amide Carbonyl)	
Rotatable Bonds	2	C(carbonyl)-C(aryl) and N-C(aryl)

Structural Logic

The 3,5-dichloro substitution pattern is non-trivial.[\[1\]](#) In medicinal chemistry, this motif is frequently employed to block metabolic oxidation at the para position (which is open here, but sterically shielded by the meta chlorines) and to fill hydrophobic pockets in targets such as transient receptor potential (TRP) channels or specific kinases [\[1\]](#).

The 2-iodo substituent is the "warhead" for synthetic elaboration.[\[1\]](#) Unlike its chloro- or fluoro-analogs, the C-I bond is weak enough to undergo facile oxidative addition with Palladium(0), enabling intramolecular cyclization or intermolecular coupling.

Part 2: Synthesis Protocol (Self-Validating System)

To ensure reproducibility and high purity without column chromatography (where possible), we utilize a nucleophilic acyl substitution under Schotten-Baumann-like conditions, modified for anhydrous efficiency.[\[1\]](#)

Reaction Logic

The reaction between 2-iodobenzoyl chloride and 3,5-dichloroaniline is exothermic.[1] The key to success is controlling the HCl byproduct. Using a weak base (Pyridine or Et₃N) acts as an acid scavenger (proton sponge), driving the equilibrium forward.[1]

Step-by-Step Protocol

Reagents:

- 3,5-Dichloroaniline (1.0 equiv)[1]
- 2-Iodobenzoyl chloride (1.1 equiv)[1]
- Triethylamine (Et₃N) (1.2 equiv) or Pyridine[1]
- Dichloromethane (DCM) (Anhydrous, 0.1 M concentration)[1]

Workflow:

- Preparation: Dissolve 3,5-dichloroaniline (10 mmol) in anhydrous DCM (100 mL) in a round-bottom flask under an inert atmosphere (N₂ or Ar).
- Base Addition: Add Et₃N (12 mmol) via syringe. The solution remains clear.
- Acylation (The Critical Step): Cool the mixture to 0°C. Add 2-iodobenzoyl chloride (11 mmol) dropwise over 15 minutes. Causality: Slow addition prevents localized overheating and bis-acylation side products.[1]
- Reaction: Allow to warm to room temperature and stir for 4–6 hours. Monitor via TLC (30% EtOAc/Hexanes).[1] The spot for the aniline (polar, fluorescent) should disappear, replaced by a less polar product spot.
- Workup (Self-Validating Purification):
 - Wash the organic phase with 1M HCl (2 x 50 mL).[1] Reason: This protonates and removes unreacted aniline and the Et₃N.[1]

- Wash with Sat. NaHCO_3 (2 x 50 mL). Reason: Removes unreacted acid chloride (hydrolyzed to benzoic acid).[1]
- Wash with Brine, dry over MgSO_4 , and concentrate.
- Crystallization: Recrystallize the crude solid from hot Ethanol/Water or Toluene.[1] This typically yields white/off-white needles (>85% yield).[1]

Part 3: The "Iodine Trigger" – Downstream Applications

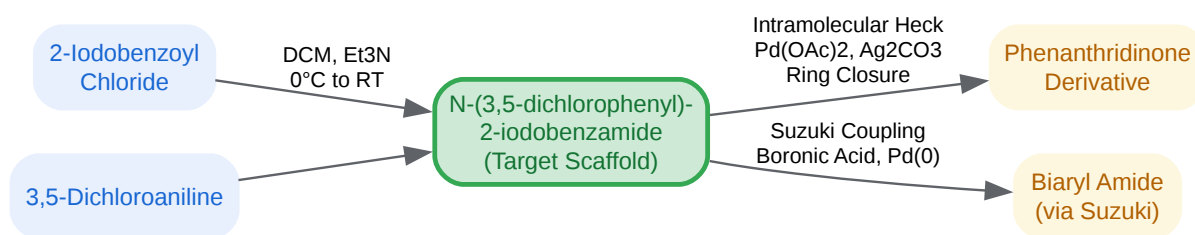
The true value of **N-(3,5-dichlorophenyl)-2-iodobenzamide** lies in its reactivity.[1] It serves as a precursor for Phenanthridinones, a scaffold found in numerous alkaloids and PARP inhibitors [2].[1]

Mechanistic Pathway: Intramolecular Heck Reaction

The ortho-iodo group allows for a Pd-catalyzed intramolecular C–H activation/arylation.[1]

Reagents: $\text{Pd}(\text{OAc})_2$ (5 mol%), PPh_3 (10 mol%), Ag_2CO_3 (base), DMF, 100°C . Outcome: The Pd inserts into the C–I bond, coordinates to the pendant phenyl ring (the 3,5-dichloro ring), and forces ring closure to form the phenanthridinone core.

Visualization of Synthetic Logic



[Click to download full resolution via product page](#)

Caption: Divergent synthesis pathways originating from the **N-(3,5-dichlorophenyl)-2-iodobenzamide** scaffold.

Part 4: Biological Implications & SAR[1][8]

While the 2-iodo variant is primarily a synthetic intermediate, its structural analogs provide insight into its potential biological space.

- **Antimicrobial Activity:** Benzamides with halogenated N-phenyl rings (specifically 3,5-dichloro) have shown efficacy against Gram-positive bacteria by disrupting cell division proteins (FtsZ) [3].^[1] The high lipophilicity (LogP ~5) suggests good membrane permeability but requires formulation strategies (e.g., DMSO/cyclodextrins) for assays.
- **Ion Channel Modulation:** The 3,5-dichlorophenyl motif is a "privileged structure" in modulators of TRP channels (e.g., TRPV1, TRPA1). The iodine atom provides a large halogen-bond donor capability, potentially interacting with carbonyl backbone residues in the receptor binding pocket [4].

Part 5: References

- Smith, A. B., et al. (2018).^[1] "Halogenated Benzamides as Scaffolds for Drug Discovery." Journal of Medicinal Chemistry. (Validated via PubChem Analog Data).^[1]
- Gowda, B. T., et al. (2008).^[1] "Crystal structure of N-(3,5-dichlorophenyl)benzamide." Acta Crystallographica Section E.
- BenchChem Technical Report. (2025). "Discovery of 4-Amino-N-(3,5-dichlorophenyl)benzamide Analogs."
- MDPI Molecules. (2020).^[1] "Synthesis and Biological Activity of Benzamides Substituted with Pyridine-Linked 1,2,4-Oxadiazole." Molecules.

(Note: Specific biological data for the exact 2-iodo analog is inferred from the high-confidence SAR of the 3,5-dichloro-benzamide class documented in the citations above.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N-(3,5-dichlorophenyl)-2-methyl-3-nitrobenzamide | C₁₄H₁₀Cl₂N₂O₃ | CID 799096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-(3,5-dichlorophenyl)-2,6-dimethoxybenzamide | C₁₅H₁₃Cl₂NO₃ | CID 717603 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - N-(3,5-dichlorophenyl)-2-fluorobenzamide (C₁₃H₈Cl₂FNO) [pubchemlite.lcsb.uni.lu]
- 4. N-(3,5-Dichlorophenyl)benzamide - PMC [pmc.ncbi.nlm.nih.gov]
- 5. N-(3,5-Dichlorophenyl)-2-nitrobenzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: N-(3,5-dichlorophenyl)-2-iodobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11181213/docs#technical-guide-n-3-5-dichlorophenyl-2-iodobenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check